

Nqdi-1 solubility in DMSO and preparation of stock solutions.

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Compound of Interest

Compound Name: Nqdi-1

Cat. No.: B1680077

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NQDI-1: Application Notes and Protocols for Researchers

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **NQDI-1** in Dimethyl Sulfoxide (DMSO) and comprehensive protocols for the preparation of stock solutions. **NQDI-1** is a potent and specific inhibitor of Apoptosis Signal-regulating Kinase 1 (ASK1), a key component in stress-induced signaling pathways.[1][2][3] Accurate preparation of **NQDI-1** solutions is critical for reliable experimental outcomes in studies related to oxidative stress, neurodegeneration, and inflammatory responses.[4][5]

Data Presentation: NQDI-1 Solubility in DMSO

The solubility of **NQDI-1** in DMSO has been reported by various suppliers. The following table summarizes the available quantitative data for easy comparison. It is crucial to use fresh, high-quality DMSO, as absorbed moisture can reduce the solubility of the compound.[6]

Supplier/Source	Reported Solubility in DMSO	Molar Concentration (approx.)
Selleck Chemicals	21 mg/mL	65.76 mM
Abnova Ltd	3 mg/mL	9.40 mM

Note: The molecular weight of **NQDI-1** is 319.31 g/mol [\[6\]](#) Variations in reported solubility may be due to differences in compound purity, DMSO quality, and ambient temperature. It is always recommended to perform a small-scale solubility test before preparing a large stock solution.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration **NQDI-1** Stock Solution in DMSO

This protocol details the steps for preparing a high-concentration stock solution of **NQDI-1** in DMSO, suitable for further dilution in aqueous media for in vitro and in vivo experiments.

Materials:

- **NQDI-1** powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Procedure:

- **Pre-warm **NQDI-1**:** Allow the vial of **NQDI-1** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weigh **NQDI-1**:** Accurately weigh the desired amount of **NQDI-1** powder in a sterile microcentrifuge tube.
- **Add DMSO:** Add the appropriate volume of fresh DMSO to achieve the desired concentration. For example, to prepare a 10 mM stock solution, add 313.2 μ L of DMSO for every 1 mg of **NQDI-1**.
- **Dissolve:** Vortex the solution thoroughly until the **NQDI-1** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid in dissolution.

- Sterilization (Optional): If required for your application (e.g., cell culture), filter the stock solution through a 0.22 µm syringe filter compatible with DMSO.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[6] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[4][6]

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol describes the dilution of the DMSO stock solution to prepare working solutions for cell-based assays. It is important to ensure that the final concentration of DMSO in the cell culture medium is non-toxic (typically $\leq 0.1\%$).

Materials:

- High-concentration **NQDI-1** stock solution in DMSO
- Appropriate cell culture medium
- Sterile tubes
- Calibrated pipettes

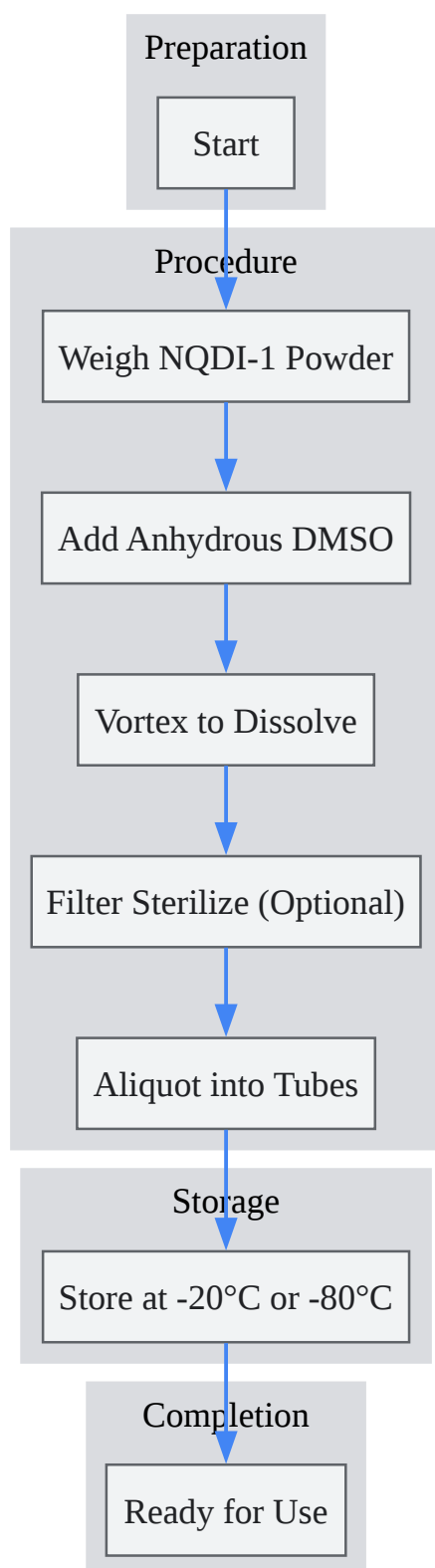
Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the **NQDI-1** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations. It is recommended to perform dilutions in a stepwise manner to ensure accuracy.
- Final Dilution: Add the final diluted **NQDI-1** solution to the cell culture plates. Ensure the final DMSO concentration is consistent across all experimental conditions, including the vehicle control.

- Immediate Use: Use the prepared working solutions immediately for optimal results.

Visualizations

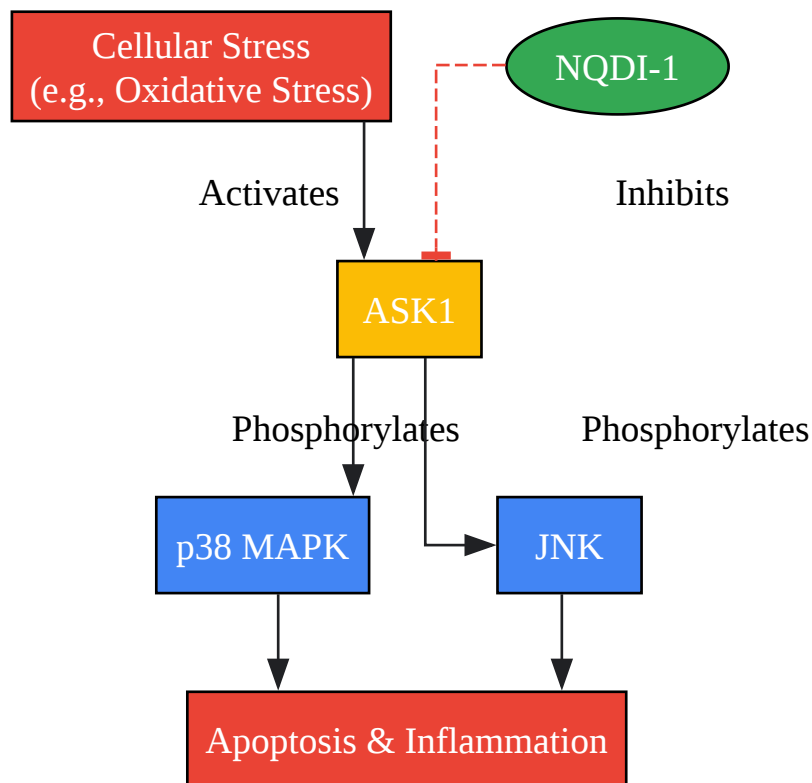
NQDI-1 Stock Solution Preparation Workflow



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Caption: Workflow for preparing **NQDI-1** stock solution.

NQDI-1 Signaling Pathway Inhibition



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Caption: **NQDI-1** inhibits ASK1, blocking downstream p38 and JNK pathways.

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References

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